

Application Note: Mass Spectrometry Analysis of Pristanoyl-CoA Isomers

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Compound of Interest

Compound Name: (2S)-pristanoyl-CoA

Cat. No.: B15548719

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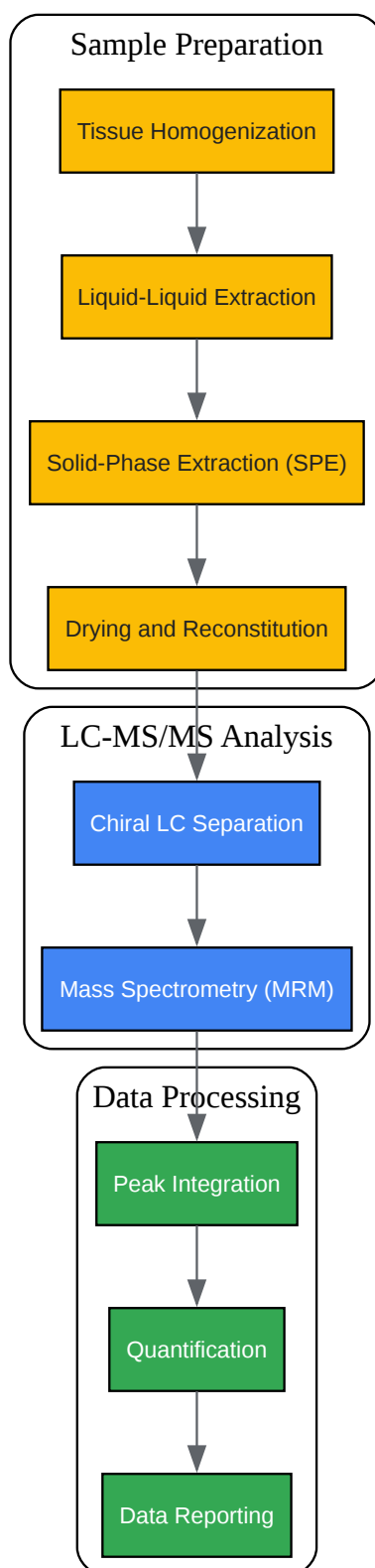
Introduction

Pristanoyl-CoA, a branched-chain acyl-CoA, is a critical intermediate in the metabolism of phytanic acid, a fatty acid derived from dietary sources such as dairy products and meat. The stereochemistry of pristanoyl-CoA is of significant biological importance, as the downstream peroxisomal β -oxidation pathway is stereospecific. The two main diastereomers, (2R)-pristanoyl-CoA and **(2S)-pristanoyl-CoA**, are interconverted by the enzyme α -methylacyl-CoA racemase (AMACR). Deficiencies in this metabolic pathway are associated with several peroxisomal disorders, making the ability to distinguish and quantify these isomers crucial for both clinical diagnostics and drug development. This application note provides a detailed protocol for the analysis of pristanoyl-CoA isomers using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Significance of Pristanoyl-CoA Isomers

Pristanic acid is activated to pristanoyl-CoA, which then enters the peroxisome for β -oxidation. The first enzyme in this pathway, branched-chain acyl-CoA oxidase, is specific for the (2S)-isomer. Therefore, (2R)-pristanoyl-CoA must be converted to its (2S)-epimer by AMACR to be metabolized. The accumulation of specific isomers can be indicative of enzymatic defects.





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